

Technical Guide: Synthesis & Characterization of Fosfomycin Impurity A

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Compound of Interest

Compound Name: Fosfomycin Trometamol Impurity A

Cat. No.: B13846713

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Executive Summary

In the development and quality control of Fosfomycin trometamol and Fosfomycin disodium, Impurity A (European Pharmacopoeia designation) represents the primary degradation product formed via the hydrolysis of the active pharmaceutical ingredient's epoxide ring. Chemically identified as (1R,2R)-1,2-dihydroxypropylphosphonic acid, this vicinal diol is a critical quality attribute (CQA) due to its lack of antibiotic activity and its utility as a marker for hydrolytic instability.

This guide details the synthesis of Impurity A via controlled acid-catalyzed hydrolysis, delineating the stereochemical inversion mechanism, isolation protocols, and definitive analytical characterization using quantitative

-NMR (qNMR).

Chemical Identity and Stereochemical Significance

Fosfomycin is unique among antibiotics due to its reactive epoxide ring, which is essential for its mechanism of action (inhibition of MurA). However, this ring is susceptible to nucleophilic attack by water under acidic conditions.

Feature	Parent Drug: Fosfomycin	Target: Impurity A (EP)
IUPAC Name	(1R,2S)-(1,2-epoxypropyl)phosphonic acid	(1R,2R)-1,2-dihydroxypropylphosphonic acid
Structure	Epoxide (Oxirane)	Vicinal Diol
Stereochemistry	(1R, 2S)	(1R, 2R)
Molecular Weight	~138.06 Da (Acid form)	156.07 Da
CAS Number	23155-02-4	132125-60-1
Solubility	Highly Water Soluble	Hygroscopic, Water Soluble

Critical Note on Stereochemistry: The transformation from Fosfomycin to Impurity A involves a specific inversion of configuration at C2. While the parent drug is (1R, 2S), the impurity is (1R, 2R). This confirms that the hydrolytic attack occurs exclusively at the C2 position, driven by electronic effects described in Section 2.

Mechanistic Pathway: Acid-Catalyzed Hydrolysis

The synthesis of Impurity A is not a random degradation but a regioselective and stereospecific organic transformation.

Regioselectivity (Why C2?)

The epoxide ring is strained. Under acidic conditions, the oxirane oxygen is protonated, weakening the C-O bonds.

- C1 (Phosphonate-adjacent): The phosphonic acid group () is strongly electron-withdrawing, destabilizing any developing partial positive charge at C1.
- C2 (Methyl-adjacent): The methyl group is electron-donating, stabilizing the partial positive charge at C2 during the transition state.

Consequently, the water molecule (nucleophile) attacks C2.

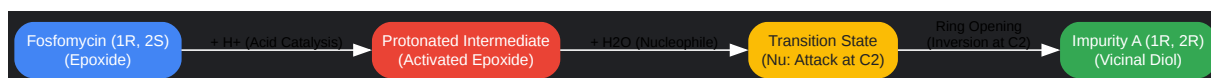
Stereoselectivity (Inversion)

The reaction proceeds via an

-like mechanism (backside attack) on the protonated epoxide.

- Attack at C2: Causes inversion of configuration from S to R.
- C1 Configuration: Remains distinct and untouched, retaining the R configuration.

Pathway Visualization



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Figure 1: Mechanistic pathway showing the acid-catalyzed conversion of Fosfomycin to Impurity A via regioselective nucleophilic attack.

Experimental Protocol: Synthesis of Impurity A

This protocol is adapted from kinetic degradation studies and validated synthesis methods for reference standard generation.

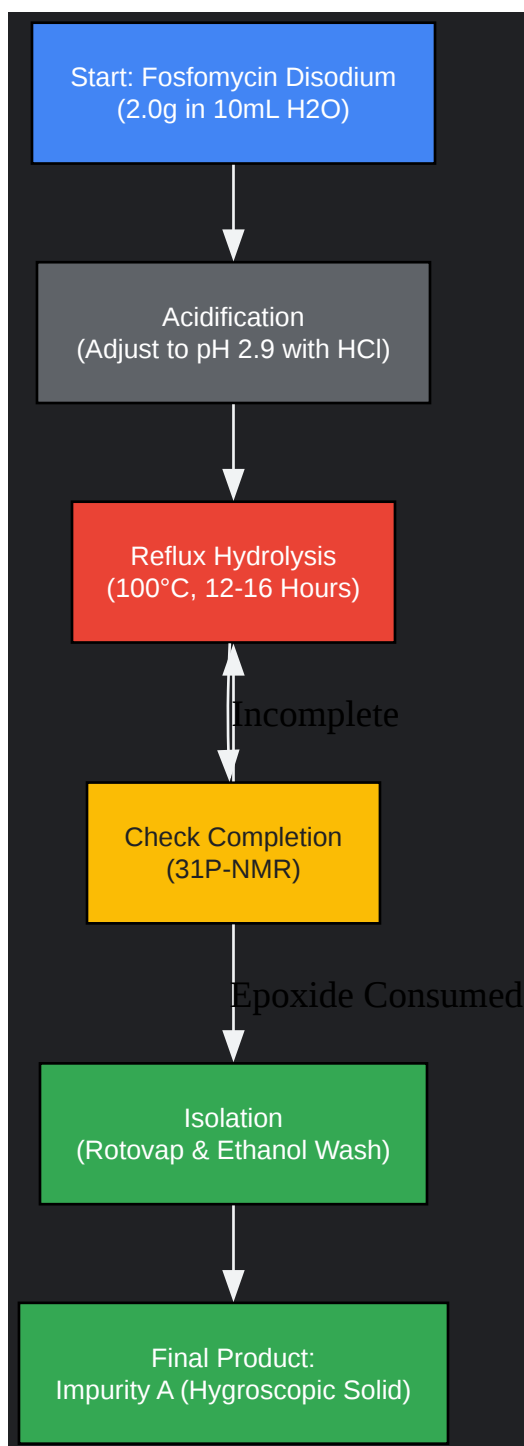
Reagents and Equipment

- Precursor: Fosfomycin Disodium Salt (Commercial Grade).
- Solvent: Deionized Water (Type I).
- Reagent: 1.0 M Hydrochloric Acid (HCl).
- Equipment: Round-bottom flask, Reflux condenser, Magnetic stirrer, Rotary evaporator, Lyophilizer.

Step-by-Step Methodology

- Dissolution: Dissolve 2.0 g (approx. 11 mmol) of Fosfomycin Disodium salt in 10 mL of deionized water in a 50 mL round-bottom flask.
- Acidification: Slowly add 1.0 M HCl to adjust the pH of the solution to pH 2.0 – 3.0.
 - Note: The reaction rate is pH-dependent. Lower pH (<2.0) accelerates the reaction but may induce secondary degradation (cleavage of the C-P bond in extreme cases). A pH of ~2.9 is optimal for controlled conversion [1].
- Hydrolysis (Reaction):
 - Equip the flask with a reflux condenser.[1]
 - Heat the solution to 100°C (reflux) with stirring.
 - Duration: Maintain reflux for 12–16 hours. Monitor by TLC or -NMR (disappearance of the epoxide peak).
- Work-up:
 - Cool the reaction mixture to room temperature (25°C).
 - Neutralize the solution (optional, depending on desired salt form) or proceed directly to isolation of the acid form.
 - Remove water using a rotary evaporator under reduced pressure at 50°C to yield a viscous oil/hygroscopic solid.
- Purification/Isolation:
 - Wash the crude residue with absolute ethanol (Impurity A is less soluble in EtOH than the parent salt, aiding purification).
 - Lyophilization: Redissolve the residue in a minimum amount of water and lyophilize to obtain Impurity A as a white, hygroscopic solid.

Synthesis Workflow Diagram



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Figure 2: Operational workflow for the laboratory-scale synthesis of Fosfomycin Impurity A.

Analytical Characterization

Validating the identity of the synthesized impurity is crucial.

-NMR is the most definitive method due to the significant chemical shift difference between the strained epoxide phosphorus and the relaxed diol phosphorus.

Nuclear Magnetic Resonance (NMR)

Nucleus	Parameter	Fosfomycin (Parent)	Impurity A (Product)
-NMR	Chemical Shift ()	10.0 – 12.0 ppm	17.3 ppm (Singlet)
-NMR	Methyl Group ()	1.38 ppm (d)	1.22 ppm (d)
-NMR	Methine ()	Epoxide protons	3.99 (m) & 3.46 (dd)

Interpretation:

- The shift in from ~10 ppm to ~17.3 ppm is the primary indicator of epoxide ring opening [2]. The relief of ring strain around the phosphorus-adjacent carbon causes this deshielding effect.
- Samples should be dissolved in for analysis.

Mass Spectrometry (MS)

- Ionization: ESI- (Negative Mode)
- Parent Ion ():
 - Fosfomycin: m/z 137
 - Impurity A: m/z 155 (Corresponding to MW 156)

Stability and Storage

Impurity A is highly hygroscopic.

- Storage: Store in a desiccator at -20°C.
- Handling: Handle under inert atmosphere (Nitrogen) if possible to prevent water absorption, which complicates weighing for quantitative standards.

References

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